

# A Technical Guide to Amantadine-d15: Commercial Availability and Applications

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## Compound of Interest

Compound Name: Amantadine-d15

Cat. No.: B586517

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Amantadine-d15**, a deuterated analog of Amantadine. This document is intended to assist researchers, scientists, and drug development professionals in sourcing this stable isotope-labeled compound for their studies. It includes a comparative summary of commercial suppliers, their product specifications, and a general experimental workflow for its application as an internal standard in quantitative analysis.

## Commercial Suppliers and Product Specifications

**Amantadine-d15** is available from a range of commercial suppliers, primarily as a research chemical. The compound is offered in various purities and quantities, typically as a hydrochloride salt. The following table summarizes the product specifications from several key suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Available Quantities
Santa Cruz Biotechnology	Amantadine-d15 Hydrochloride	665-66-7 (unlabeled)	C <sub>10</sub> H <sub>3</sub> D <sub>15</sub> ClN	Isotopic Purity: 99%, TLC: 98% <sup>[1]</sup>	Inquire
ChemScene	Amantadine-d15	33830-10-3	C <sub>10</sub> H <sub>2</sub> D <sub>15</sub> N	≥98%	Inquire
MedchemExpress	Amantadine-d15 hydrochloride	Not specified	Not specified	Not specified	1 mg <sup>[2]</sup>
MedChemExpress	Amantadine-d15	33830-10-3	Not specified	98.0% <sup>[3]</sup>	10 mg <sup>[3]</sup>
Clearsynth	Amantadine-d15 Hydrochloride	33830-10-3	Not specified	Not specified	Inquire <sup>[4]</sup>
Veeprho	Amantadine-D15	33830-10-3	Not specified	Not specified	Inquire
Achemtek	Amantadine-D15 hydrochloride	33830-10-3	C <sub>10</sub> H <sub>2</sub> D <sub>15</sub> N	Not specified	Inquire <sup>[5]</sup>
LGC Standards	Amantadine-d15 Hydrochloride	33830-10-3	C <sub>10</sub> H <sub>2</sub> D <sub>15</sub> N	>95% (HPLC) <sup>[6]</sup>	1 mg, 10 mg <sup>[6]</sup>
Ace Therapeutics	Amantadine-d15	Not specified	Not specified	≥98.0% <sup>[7]</sup>	1 mg, 5 mg, 10 mg, 50 mg <sup>[7]</sup>

## Experimental Protocol: Use as an Internal Standard

**Amantadine-d15** is commonly employed as an internal standard (IS) in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), for the quantification of Amantadine in biological matrices. The

deuterated analog exhibits similar chemical and physical properties to the unlabeled drug, but its increased mass allows for its distinct detection by a mass spectrometer.

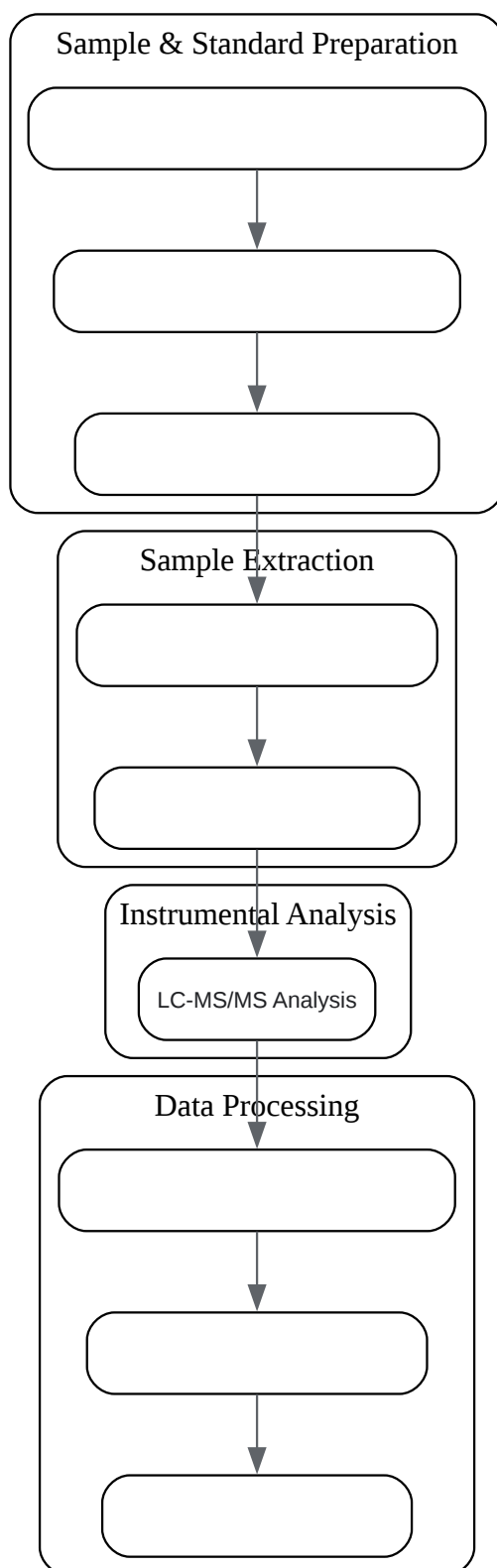
## Key Experimental Steps:

- Preparation of Standard Solutions:
  - Prepare a stock solution of **Amantadine-d15** in a suitable solvent (e.g., methanol, water) at a known concentration (e.g., 1 mg/mL).
  - Prepare a series of working standard solutions by serially diluting the stock solution.
  - Prepare calibration standards and quality control (QC) samples by spiking the appropriate biological matrix (e.g., plasma, urine) with known concentrations of unlabeled Amantadine and a fixed concentration of **Amantadine-d15** IS.
- Sample Preparation:
  - To an aliquot of the biological sample, add the **Amantadine-d15** IS solution.
  - Perform a sample extraction procedure to isolate the analyte and IS from the matrix. Common techniques include protein precipitation, liquid-liquid extraction, or solid-phase extraction.
  - Evaporate the organic solvent and reconstitute the residue in the mobile phase for LC-MS analysis.
- LC-MS/MS Analysis:
  - Inject the prepared sample into the LC-MS/MS system.
  - Develop a chromatographic method to separate Amantadine and **Amantadine-d15** from endogenous matrix components.
  - Optimize the mass spectrometer parameters for the detection of both the analyte and the IS. This typically involves selecting specific precursor and product ion transitions in multiple reaction monitoring (MRM) mode.

- Data Analysis:
  - Integrate the peak areas of the analyte and the IS.
  - Calculate the peak area ratio of the analyte to the IS.
  - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
  - Determine the concentration of Amantadine in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the use of **Amantadine-d15** as an internal standard in a quantitative bioanalytical assay.



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Caption: Workflow for Amantadine quantification using **Amantadine-d15** as an internal standard.

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